

Spectroscopic and Chromatographic Characterization of Naftifine Hydrochloride: A Technical Guide

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Compound of Interest		
Compound Name:	Naftifine Hydrochloride	
Cat. No.:	B001222	Get Quote

Introduction: **Naftifine Hydrochloride** is a synthetic allylamine antifungal agent renowned for its broad-spectrum activity against a variety of dermatophytes, the fungi responsible for common skin infections like athlete's foot (tinea pedis), jock itch (tinea cruris), and ringworm (tinea corporis).[1][2] Its mechanism of action involves the specific inhibition of squalene 2,3-epoxidase, a critical enzyme in the fungal ergosterol biosynthesis pathway.[3][4][5] This disruption leads to a fungicidal accumulation of squalene and a deficiency of ergosterol, compromising the integrity of the fungal cell membrane.[3][6][7]

This technical guide provides an in-depth overview of the core spectroscopic and chromatographic methods used for the analysis and characterization of **Naftifine Hydrochloride**, intended for researchers, scientists, and professionals in drug development and quality control.

Chemical Identity and Physicochemical Properties

The foundational step in the analysis of any active pharmaceutical ingredient (API) is the confirmation of its identity and basic properties.

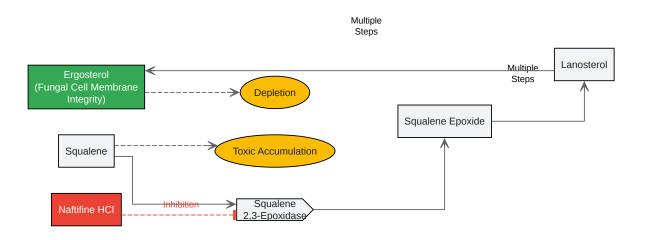


Property	Value	Reference(s)
Chemical Name	(E)-N-methyl-N-(naphthalen-1-ylmethyl)-3-phenylprop-2-en-1-amine hydrochloride	[8][9]
Molecular Formula	C21H22CIN	[7][8]
Molecular Weight	323.9 g/mol	[7]
CAS Number	65473-14-5	[8][10]
Appearance	White to off-white crystalline powder	[11]
Melting Point	172-180 °C	[11]
Solubility	Soluble in ethanol (~50 mg/mL) and DMSO (~5 mg/mL); Insoluble in water.	[8][10][11]

Mechanism of Action: Ergosterol Biosynthesis Inhibition

Naftifine's efficacy stems from its targeted disruption of fungal cell membrane synthesis. The following diagram illustrates this inhibitory pathway.





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Caption: Mechanism of action of Naftifine Hydrochloride.

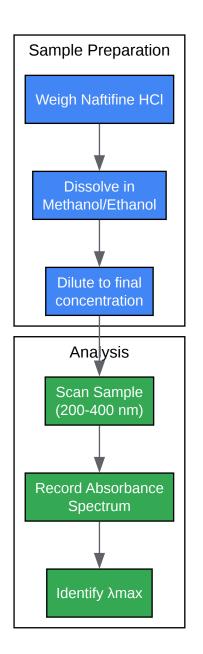
Ultraviolet-Visible (UV-Vis) Spectroscopy

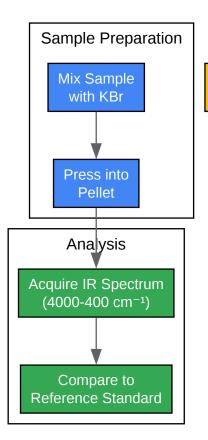
UV-Vis spectroscopy is a fundamental technique for the quantitative analysis and identification of **Naftifine Hydrochloride**, based on the absorption of ultraviolet light by its chromophoric structures, namely the naphthalene and phenyl rings.

Experimental Protocol

- Solvent Selection: Use spectroscopic grade methanol or ethanol.
- Standard Preparation: Accurately weigh and dissolve Naftifine Hydrochloride in the chosen solvent to prepare a stock solution (e.g., 100 μg/mL).
- Working Solution: Dilute the stock solution to a final concentration suitable for analysis (e.g., 10 μg/mL).
- Instrumentation: Use a calibrated double-beam UV-Visible spectrophotometer.
- Data Acquisition: Scan the sample from 200 to 400 nm against a solvent blank.

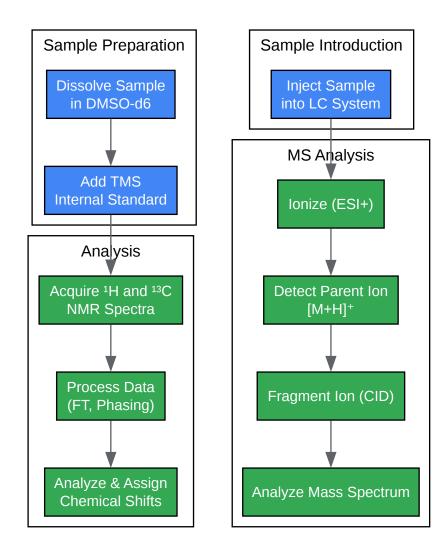






Alternatively, use ATR for direct solid analysis.





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